

Stability and long-term storage of 1,2-Diacetylbenzene

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Compound of Interest

Compound Name: 1,2-Diacetylbenzene

Cat. No.: B1203430

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Technical Support Center: 1,2-Diacetylbenzene

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and long-term storage of **1,2-Diacetylbenzene**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **1,2-Diacetylbenzene**?

A1: For long-term storage, solid **1,2-Diacetylbenzene** should be kept in a tightly sealed container in a dry, cool, and well-ventilated place.^{[1][2]} While it is chemically stable under standard ambient conditions (room temperature), some suppliers recommend refrigeration (2-8 °C) for optimal shelf life.^[3] Always refer to the product label for any specific storage temperature recommendations.^[1]

Q2: How stable is **1,2-Diacetylbenzene** in solution?

A2: The stability of **1,2-Diacetylbenzene** in solution is dependent on the solvent, concentration, and storage conditions (light and temperature). Generally, stock solutions should be prepared fresh. If storage is necessary, it is recommended to store aliquots in tightly sealed vials at -20°C for up to one month.^[4] Avoid long-term storage in solution whenever possible. Some sources indicate solubility in dichloromethane.

Q3: What are the known degradation pathways for **1,2-Diacetylbenzene**?

A3: While specific long-term degradation studies are not extensively documented, potential degradation pathways can be inferred. As a γ -diketone, **1,2-Diacetylbenzene** can undergo base-catalyzed intramolecular cyclization, especially in basic solutions. It is also a metabolite of 1,2-diethylbenzene and can be involved in various biological reactions, including those mediated by cytochrome P-450. Exposure to strong oxidizing agents should be avoided.

Q4: Is **1,2-Diacetylbenzene** sensitive to light or air?

A4: While specific data on photosensitivity is limited, it is good laboratory practice to protect solutions of aromatic compounds from light to prevent potential photodegradation. The recommendation to store it in a tightly closed container suggests that minimizing contact with air (and moisture) is advisable to maintain purity.

Q5: What are the physical and chemical properties of **1,2-Diacetylbenzene**?

A5: The key physical and chemical properties of **1,2-Diacetylbenzene** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol
Melting Point	39-41 °C (lit.)
Boiling Point	110 °C at 0.1 mmHg (lit.)
Appearance	Solid
Solubility	Soluble in dichloromethane (50 mg/mL)

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results or low yield	Degradation of 1,2-Diacetylbenzene stock.	- Assess the purity of the solid material using the protocol below. - If using a stock solution, prepare a fresh solution from solid material. - Ensure the experimental conditions are not promoting degradation (e.g., high pH).
Discoloration of the solid material	Impurities or slow degradation over time.	- Assess purity via GC-MS or HPLC. - If purity is compromised, consider purification by recrystallization or obtaining a new batch.
Inconsistent results between experiments	Instability of stock solution.	- Prepare fresh solutions for each experiment. - If using a stored solution, ensure it was stored properly (aliquoted, sealed, at -20°C) and for no longer than one month.
Precipitate formation in a stored solution	Limited solubility at lower temperatures or solvent evaporation.	- Allow the solution to warm to room temperature and vortex to redissolve. - If precipitate remains, it may indicate degradation or contamination. Prepare a fresh solution.

Experimental Protocols

Protocol: Purity Assessment of 1,2-Diacetylbenzene by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for assessing the purity of a **1,2-Diacetylbenzene** sample.

1. Objective: To determine the purity of a **1,2-Diacetylbenzene** sample and identify any potential impurities or degradation products.

2. Materials:

- **1,2-Diacetylbenzene** sample
- High-purity solvent (e.g., dichloromethane or ethyl acetate)
- Volumetric flasks
- Micropipettes
- GC-MS system with a suitable capillary column (e.g., HP-5MS or equivalent)

3. Sample Preparation:

- Prepare a stock solution of the **1,2-Diacetylbenzene** sample at a concentration of approximately 1 mg/mL in the chosen solvent.
- Perform serial dilutions to obtain a working concentration suitable for the GC-MS instrument's sensitivity (e.g., 10 µg/mL).

4. GC-MS Parameters (Example):

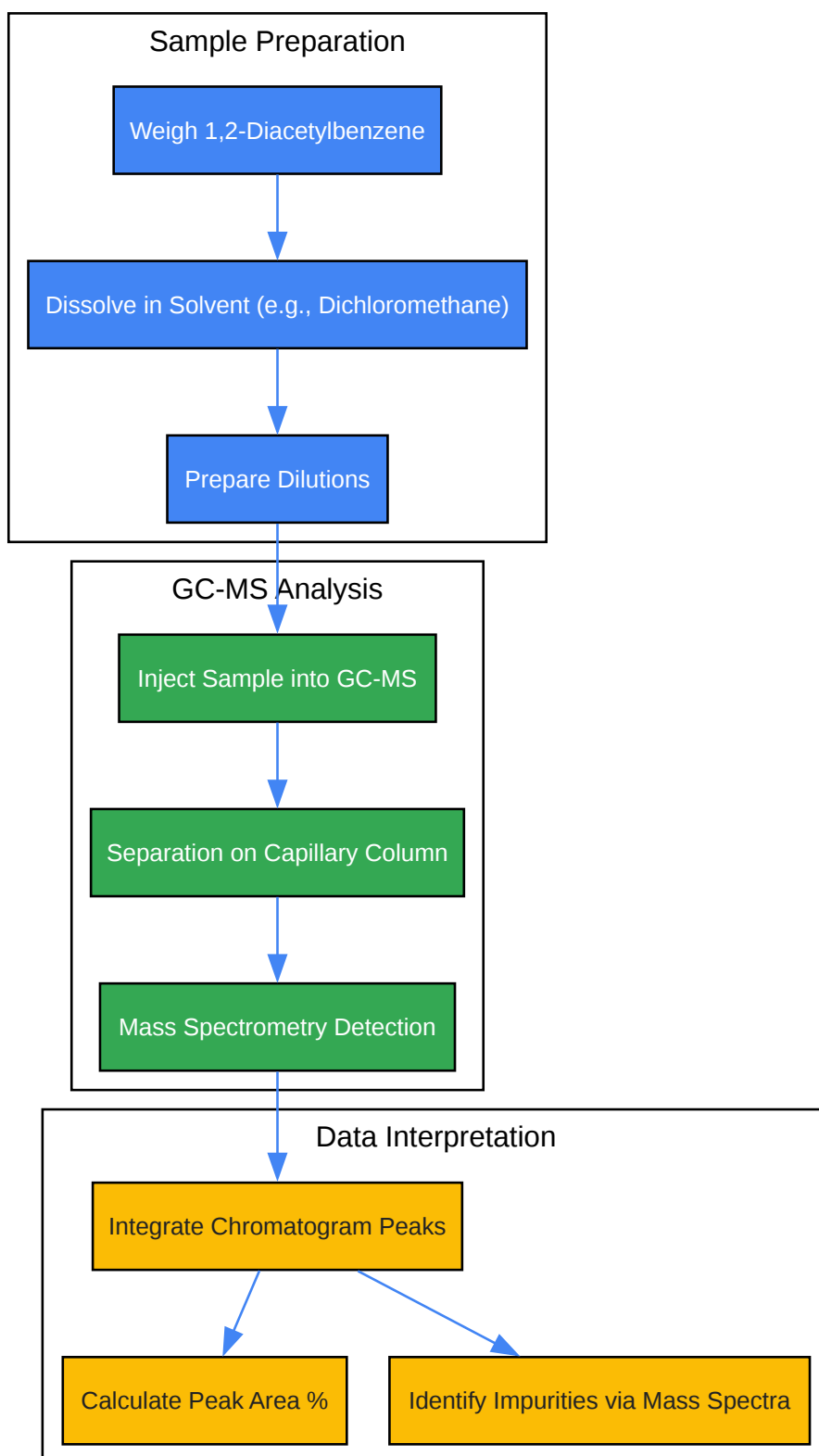
- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1 split ratio)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C

- Hold at 280 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-400

5. Data Analysis:

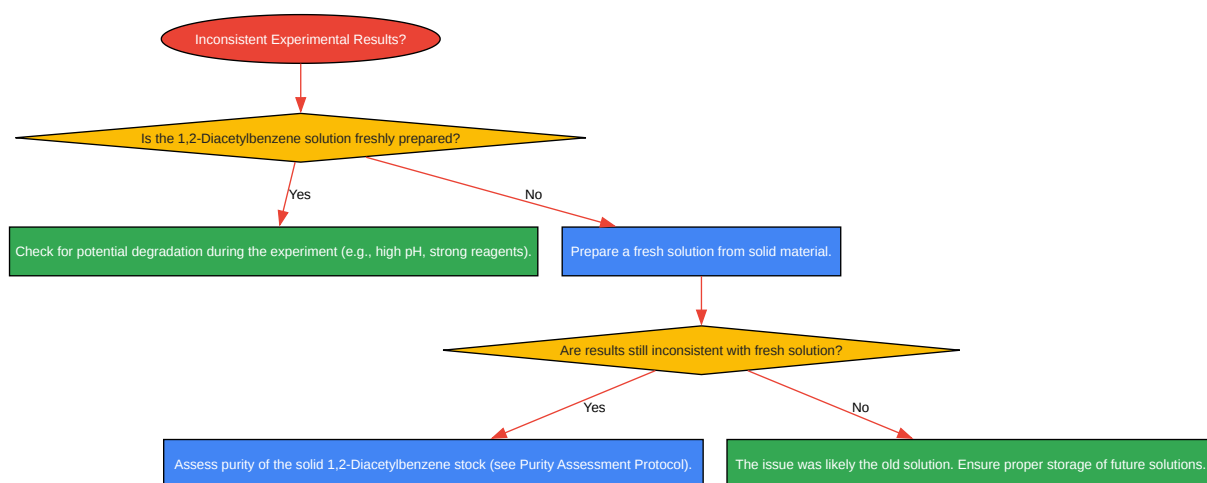
- Integrate the peaks in the total ion chromatogram (TIC).
- Calculate the area percentage of the **1,2-Diacetylbenzene** peak relative to the total peak area to estimate purity.
- Identify impurity peaks by comparing their mass spectra to spectral libraries (e.g., NIST).

Visualizations



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Caption: Workflow for Purity Assessment of **1,2-Diacetylbenzene** by GC-MS.



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Caption: Troubleshooting Decision Tree for Inconsistent Experimental Results.

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References

- 1. Elucidation of toxic effects of 1,2-diacetylbenzene: an in silico study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Environmental metabolite, 1,2-diacetylbenzene, produces cytotoxicity through ROS generation in HUVEC cells - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. chemicalbook.com [chemicalbook.com]
- 4. scientificlabs.co.uk [scientificlabs.co.uk]
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